

An In-depth Technical Guide to 1,1-Dimethylguanidine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: **1,1-Dimethylguanidine**

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1,1-Dimethylguanidine**, a versatile molecule with significant applications in organic synthesis and potential pharmacological relevance. This document moves beyond a simple recitation of facts to offer in-depth insights into its chemical behavior, practical applications, and biological interactions, grounded in authoritative scientific literature.

Core Compound Identification and Properties

1,1-Dimethylguanidine is a substituted guanidine that is commonly handled in the laboratory as a salt, most frequently the sulfate or hydrochloride salt, due to the high basicity of the free form.

1,1-Dimethylguanidine (Free Base)

- CAS Number: 6145-42-2[1][2]
- Molecular Formula: C₃H₉N₃[1][2]
- Molecular Weight: 87.12 g/mol [1][2]

1,1-Dimethylguanidine Sulfate

- CAS Number: 598-65-2[3]
- Molecular Formula: $(C_3H_9N_3)_2 \cdot H_2SO_4$ [3]
- Molecular Weight: 272.33 g/mol [3]

1,1-Dimethylguanidine Hydrochloride

- CAS Number: 22583-29-5[4][5][6]
- Molecular Formula: $C_3H_{10}ClN_3$ [4][6]
- Molecular Weight: 123.58 g/mol [6]

Table 1: Physicochemical Properties of **1,1-Dimethylguanidine** and its Salts

Property	1,1-Dimethylguanidine (Free Base)	1,1-Dimethylguanidine Sulfate	1,1-Dimethylguanidine Hydrochloride
Physical State	Solid	White crystalline powder	Solid
Solubility	Highly soluble in polar solvents	Soluble in water	Soluble in water
Storage Temperature	2-8°C, under inert gas	Room temperature	Room temperature

Synthesis of 1,1-Dimethylguanidine Salts

The synthesis of **1,1-dimethylguanidine** salts is typically achieved through the reaction of a suitable dimethylamine salt with a cyanating agent. A common and effective method involves the reaction of dimethylammonium chloride with dicyandiamide.

Experimental Protocol: Synthesis of 1,1-Dimethylguanidine Hydrochloride

This protocol is based on the general principles of guanidine synthesis from amines and dicyandiamide.

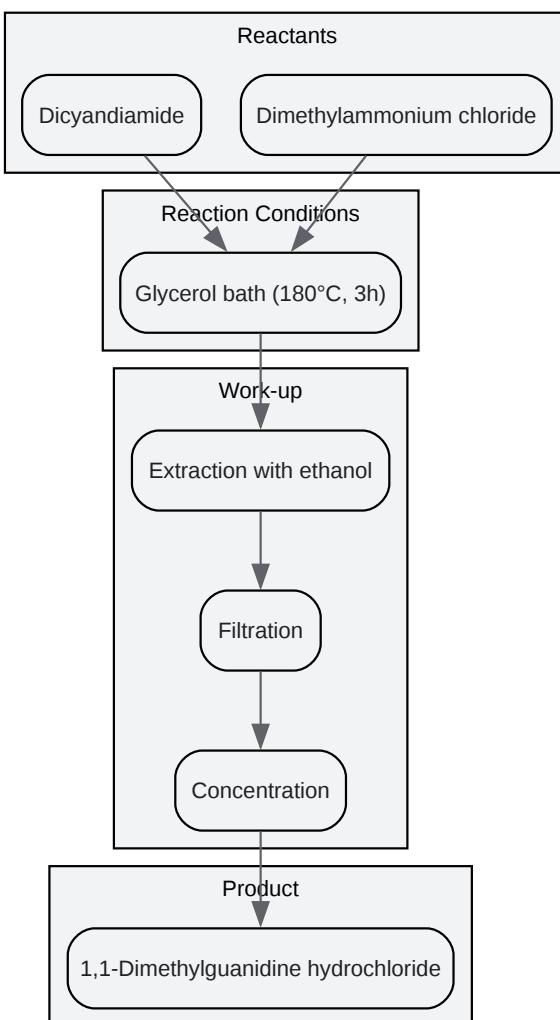
Materials:

- Dimethylammonium chloride
- Dicyandiamide
- Glycerol (as a high-boiling solvent/heating bath)
- Ethanol
- Diethyl ether

Procedure:

- A mixture of dicyandiamide and a molar excess of dimethylammonium chloride is heated in a glycerol bath.
- The reaction mixture is maintained at a temperature of approximately 180°C for three hours to ensure the completion of the reaction.
- After cooling, the product is extracted with hot ethanol.
- The ethanolic solution is filtered to remove any unreacted starting material or byproducts.
- The filtrate is concentrated under reduced pressure to yield crude **1,1-dimethylguanidine hydrochloride**.
- The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/diethyl ether.

Diagram 1: Proposed Synthesis of **1,1-Dimethylguanidine** Hydrochloride

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Caption: Synthetic route to **1,1-dimethylguanidine** hydrochloride.

Applications in Organic Synthesis

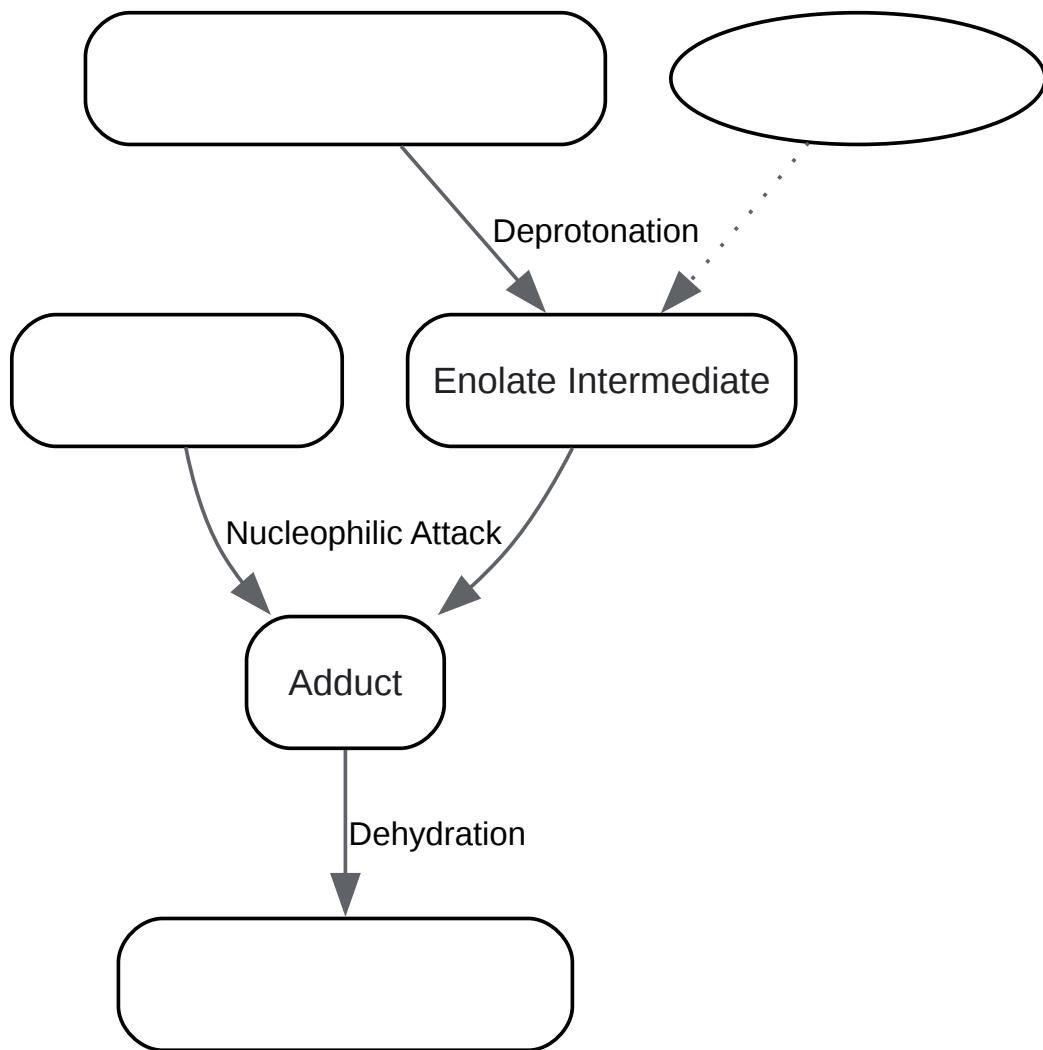
1,1-Dimethylguanidine, owing to its strong basicity and nucleophilic character, is a valuable reagent and catalyst in a variety of organic transformations. It is particularly effective in reactions requiring a strong, non-nucleophilic base.

Knoevenagel Condensation

The Knoevenagel condensation is a nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by dehydration. 1,1,3,3-Tetramethylguanidine (TMG), a related

guanidine derivative, has been shown to be an effective catalyst for this reaction, and by extension, **1,1-dimethylguanidine** can be expected to exhibit similar catalytic activity.

Diagram 2: Knoevenagel Condensation Catalyzed by a Guanidine Base



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Caption: Mechanism of guanidine-catalyzed Knoevenagel condensation.

Biginelli Reaction

The Biginelli reaction is a one-pot, three-component synthesis of dihydropyrimidinones from an aldehyde, a β -ketoester, and urea or thiourea. Guanidine and its derivatives can be employed as catalysts in this reaction.

Experimental Protocol: Guanidine-Catalyzed Biginelli Reaction

This is a generalized protocol based on the principles of the Biginelli reaction.

Materials:

- Aromatic aldehyde (e.g., benzaldehyde)
- β -ketoester (e.g., ethyl acetoacetate)
- Urea
- **1,1-Dimethylguanidine** salt (as catalyst)
- Ethanol

Procedure:

- A mixture of the aldehyde (1 mmol), β -ketoester (1 mmol), urea (1.5 mmol), and a catalytic amount of **1,1-dimethylguanidine** salt (e.g., 10 mol%) in ethanol is stirred at reflux.
- The reaction progress is monitored by thin-layer chromatography.
- Upon completion, the reaction mixture is cooled to room temperature, and the precipitated product is collected by filtration.
- The crude product is washed with cold ethanol and dried to afford the dihydropyrimidinone.

Biological Activity and Pharmacological Potential

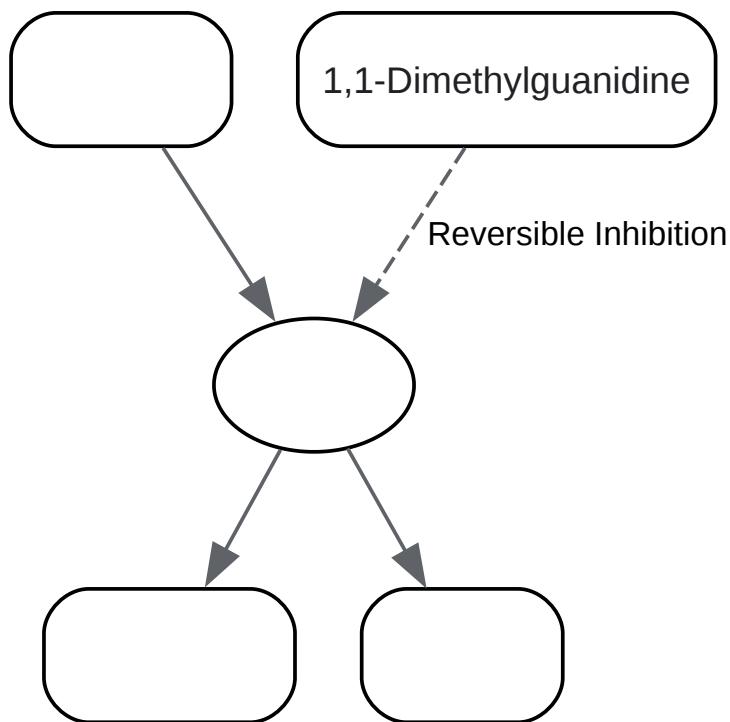
Recent research has highlighted the potential of guanidine derivatives as modulators of key biological targets, suggesting a role for **1,1-dimethylguanidine** in drug discovery.

Inhibition of Nitric Oxide Synthase (NOS) Isoforms

Nitric oxide (NO) is a critical signaling molecule synthesized by three nitric oxide synthase (NOS) isoforms. Studies have shown that **1,1-dimethylguanidine** exhibits a reversible inhibition pattern against all three NOS isoforms (nNOS, iNOS, and eNOS).^[7] Unlike some other guanidine derivatives that cause time- and concentration-dependent inactivation, the

inhibition by **1,1-dimethylguanidine** is not mechanism-based and does not show significant isoform selectivity.^[7] This reversible inhibition suggests that **1,1-dimethylguanidine** could serve as a scaffold for the development of more potent and selective NOS inhibitors.

Diagram 3: Role of NOS in Nitric Oxide Production and Inhibition by **1,1-Dimethylguanidine**



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Caption: **1,1-Dimethylguanidine** reversibly inhibits NOS.

Potential as an Arginase Inhibitor

Arginase is an enzyme that competes with NOS for their common substrate, L-arginine. By hydrolyzing L-arginine to ornithine and urea, arginase can limit the production of nitric oxide. The structural similarity of **1,1-dimethylguanidine** to arginine suggests its potential as an arginase inhibitor. While direct studies on **1,1-dimethylguanidine** as an arginase inhibitor are not extensively reported in the readily available literature, its guanidino moiety is a key pharmacophore in many known arginase inhibitors. Further investigation into the arginase inhibitory activity of **1,1-dimethylguanidine** is warranted.

Safety and Handling

1,1-Dimethylguanidine sulfate is classified as a warning-level hazard. It is reported to cause skin and serious eye irritation and may cause respiratory irritation.

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye, and face protection.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and skin thoroughly after handling.
- First Aid:
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - In case of skin contact: Wash with plenty of water.
 - If inhaled: Remove person to fresh air and keep comfortable for breathing.

Conclusion

1,1-Dimethylguanidine is a compound of significant interest to the scientific community, particularly those in organic synthesis and drug development. Its utility as a strong base and catalyst is well-established, with applications in fundamental carbon-carbon bond-forming reactions. Furthermore, its interaction with key enzymes in the nitric oxide pathway suggests a promising starting point for the design of novel therapeutic agents. As with any reactive chemical, appropriate safety precautions must be observed during its handling and use. This guide provides a solid foundation for researchers and professionals to understand and utilize **1,1-dimethylguanidine** in their work.

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